

# 1-Methylcyclopropanemethanol CAS number and properties

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## Compound of Interest

Compound Name: **1-Methylcyclopropanemethanol**

Cat. No.: **B1329797**

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An In-Depth Technical Guide to **1-Methylcyclopropanemethanol** for Researchers and Drug Development Professionals

## Introduction

In the landscape of modern medicinal chemistry and drug discovery, the strategic incorporation of small, conformationally constrained structural motifs is a key strategy for optimizing the pharmacological profile of lead compounds. Among these, the cyclopropyl group has garnered significant attention for its unique electronic properties and its ability to impart favorable characteristics such as increased potency, enhanced metabolic stability, and improved membrane permeability.<sup>[1]</sup> This guide provides a comprehensive technical overview of **1-Methylcyclopropanemethanol**, a versatile building block bearing this valuable cyclopropyl moiety.

This document will delve into the core chemical and physical properties of **1-Methylcyclopropanemethanol**, its synthesis, spectroscopic characterization, and its applications as a key intermediate in the synthesis of complex organic molecules. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the critical knowledge required to effectively utilize this compound in their research and development endeavors.

## Core Identification

- Chemical Name: **1-Methylcyclopropanemethanol**

- CAS Number: 2746-14-7[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Molecular Formula: C<sub>5</sub>H<sub>10</sub>O[\[3\]](#)[\[4\]](#)
- Molecular Weight: 86.13 g/mol [\[3\]](#)[\[4\]](#)[\[5\]](#)
- Synonyms: (1-Methylcyclopropyl)methanol, 1-Methylcyclopropylcarbinol[\[7\]](#)

## Physicochemical and Spectroscopic Properties

A thorough understanding of the physicochemical properties of a building block is paramount for its effective use in synthesis and for predicting the properties of its derivatives.

### Physical Properties

Property	Value	Source
Appearance	Colorless to light yellow liquid	<a href="#">[8]</a>
Boiling Point	128 °C @ 750 mmHg	<a href="#">[5]</a> <a href="#">[8]</a>
Density	0.887 g/mL at 25 °C	<a href="#">[5]</a> <a href="#">[8]</a>
Refractive Index (n <sub>20/D</sub> )	1.431	<a href="#">[5]</a> <a href="#">[8]</a>
Flash Point	34 °C (93.2 °F) - closed cup	<a href="#">[5]</a>
Solubility	Soluble in water (estimated at 4.649e+004 mg/L @ 25 °C)	<a href="#">[2]</a>

### Spectroscopic Data

Spectroscopic analysis is essential for the unambiguous identification and characterization of **1-Methylcyclopropanemethanol**.

#### <sup>1</sup>H NMR Spectroscopy

The proton NMR spectrum of **1-Methylcyclopropanemethanol** provides distinct signals corresponding to the different proton environments in the molecule.

- $^1\text{H}$  NMR (Simulated): The spectrum is expected to show signals for the methyl protons, the methylene protons of the cyclopropane ring, the methylene protons of the hydroxymethyl group, and the hydroxyl proton. The diastereotopic nature of the cyclopropyl methylene protons may lead to complex splitting patterns.

## $^{13}\text{C}$ NMR Spectroscopy

The carbon-13 NMR spectrum offers a clear fingerprint of the carbon skeleton.[9]

- $^{13}\text{C}$  NMR ( $\text{CDCl}_3$ , 400 MHz): The spectrum will exhibit distinct peaks for the methyl carbon, the quaternary cyclopropyl carbon, the two equivalent cyclopropyl methylene carbons, and the hydroxymethyl carbon. The chemical shifts are influenced by the strain of the cyclopropane ring and the electronegativity of the attached oxygen atom.[9][10]

## Mass Spectrometry

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

- Mass Spectrum (Electron Ionization): The mass spectrum of **1-Methylcyclopropanemethanol** will show a molecular ion peak ( $\text{M}^+$ ) at  $\text{m/z} = 86$ .[6] Common fragmentation pathways for alcohols include the loss of a water molecule ( $\text{M}-18$ ) and alpha-cleavage.[11][12][13][14] For **1-Methylcyclopropanemethanol**, a prominent fragment would be expected from the loss of the hydroxymethyl radical, leading to a stable tertiary cyclopropyl cation.

## Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule.

- FTIR Spectrum: The IR spectrum of **1-Methylcyclopropanemethanol** will be characterized by a broad absorption band in the region of  $3200\text{-}3600\text{ cm}^{-1}$  due to the O-H stretching vibration of the alcohol.[15] C-H stretching vibrations of the methyl and cyclopropyl groups will appear in the  $2850\text{-}3000\text{ cm}^{-1}$  region.[15] The C-O stretching vibration will be observed in the  $1000\text{-}1260\text{ cm}^{-1}$  range.[15]

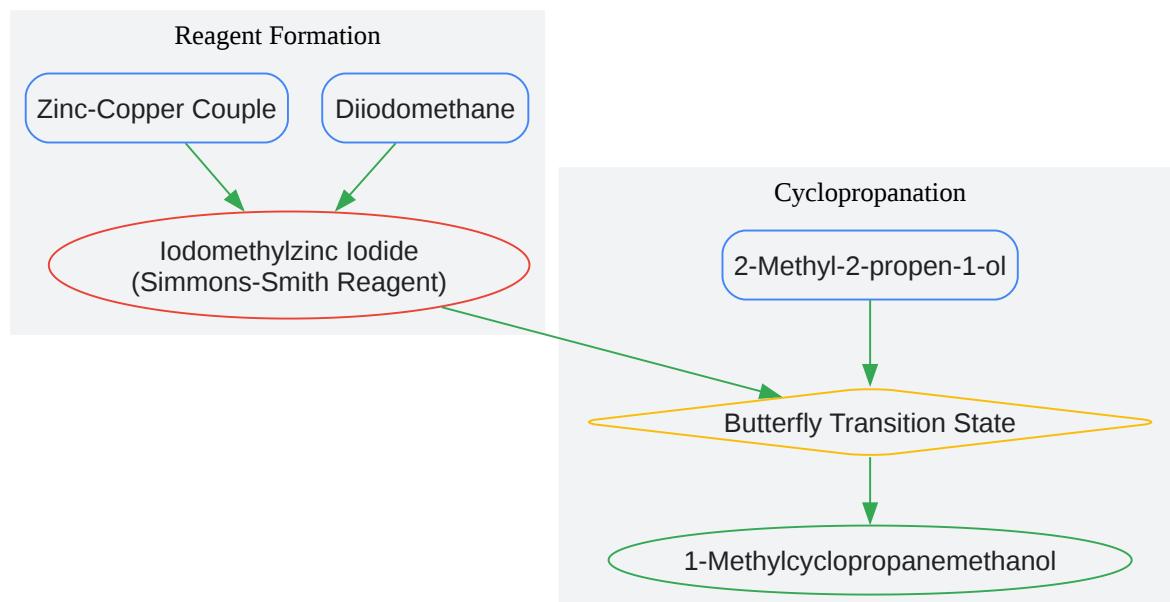
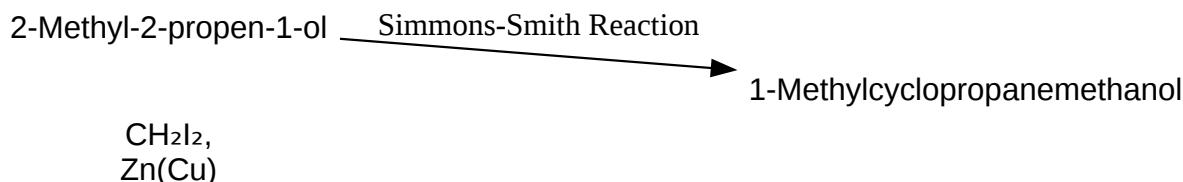
## Synthesis of **1-Methylcyclopropanemethanol**

The synthesis of **1-Methylcyclopropanemethanol** can be efficiently achieved through the cyclopropanation of an appropriate alkene precursor. The Simmons-Smith reaction is a classic and reliable method for this transformation.[16][17]

## Experimental Protocol: Simmons-Smith Cyclopropanation of 2-Methyl-2-propen-1-ol

This protocol describes a representative procedure for the synthesis of **1-Methylcyclopropanemethanol**.

Reaction Scheme:



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## References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. 1-methyl cyclopropane methanol, 2746-14-7 [thegoodsentscompany.com]
- 4. Simmons-Smith Reaction [organic-chemistry.org]
- 5. 1-Methylcyclopropanemethanol 98 2746-14-7 [sigmaaldrich.com]
- 6. 1-Methylcyclopropanemethanol [webbook.nist.gov]
- 7. 2746-14-7 CAS MSDS (1-Methylcyclopropanemethanol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. 1-Methylcyclopropanemethanol(2746-14-7) 13C NMR spectrum [chemicalbook.com]
- 9. CH3OH C-13 nmr spectrum of methanol analysis of chemical shifts ppm interpretation of 13C chemical shifts ppm of methanol C13 13-C nmr methyl alcohol spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 10. Kyoto University Research Information Repository [repository.kulib.kyoto-u.ac.jp]
- 11. chemguide.co.uk [chemguide.co.uk]
- 12. uni-saarland.de [uni-saarland.de]
- 13. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 14. CH3OH infrared spectrum of methanol prominent wavenumbers cm-1 detecting hydroxyl functional groups present finger print for identification of methanol methyl alcohol image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 15. Simmons-Smith reaction - Wikipedia [en.wikipedia.org]
- 16. Simmons-Smith Reaction | NROChemistry [nrochemistry.com]
- 17. Reaction pathways of the Simmons-Smith reaction - PubMed [pubmed.ncbi.nlm.nih.gov]

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